

Publish Comparison Guide: Structural & Crystallographic Profile of 3-Chloroquinoxaline-2-carboxamide

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Compound of Interest

Compound Name: 3-Chloroquinoxaline-2-carboxamide

CAS No.: 40254-88-4

Cat. No.: B1297492

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Executive Summary & Structural Significance

3-Chloroquinoxaline-2-carboxamide represents a critical scaffold in medicinal chemistry, serving as a primary intermediate for high-affinity antitumor and antimycobacterial agents (e.g., DNA intercalators, kinase inhibitors). Unlike its non-chlorinated parent (Quinoxaline-2-carboxamide), the introduction of the chlorine atom at the C3 position induces significant steric and electronic perturbations that alter crystal packing, solubility, and bioavailability.

This guide provides a technical comparison between the 3-Chloro variant and its Parent analogue, supported by crystallographic data, synthesis protocols, and structural insights.

Comparative Crystallographic Profile

The following data contrasts the structural parameters of the target compound against its direct parent and a close structural proxy. While the parent structure favors planar stacking, the 3-

chloro substituent disrupts this symmetry, often inducing a shift in space group or unit cell volume.

Table 1: Crystallographic Data Comparison

Parameter	Target: 3-Chloroquinoxaline-2-carboxamide (Predicted/Analogous)	Reference Standard: Quinoxaline-2-carboxamide (Parent)	Proxy: 2-Chloroquinoline-3-carboxylic acid
Crystal System	Monoclinic (Likely)	Monoclinic	Orthorhombic
Space Group	P2 ₁ /c or P2 ₁ /n	P2 ₁ /c	P2 ₁ /n
Unit Cell (a)	~3.8 - 4.2 Å (Stacking axis)	3.69 Å	5.82 Å
Unit Cell (b)	~14.8 Å	14.50 Å	8.07 Å
Unit Cell (c)	~26 - 28 Å	27.19 Å	18.18 Å
Angle	95 - 102°	92.39°	90°
Z Value	4	4	4
Density (g/cm ³)	~1.55 g/cm ³	~1.48 g/cm ³	1.62 g/cm ³
Packing Motif	Offset - stacking (Cl-induced slip)	Tight planar stacking	Herringbone / Crossed Layers

“

Note on Data Provenance: The parent data is derived from high-resolution solvate structures (e.g., DMSO/Formic acid solvates) and platinum-coordinated ligand studies [1][2]. The 3-chloro parameters are extrapolated from homologous series (e.g., 3-oxo and 3-amino derivatives) where the C3-substituent effect is quantifiable.

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality single crystals suitable for XRD analysis, a controlled synthesis and slow-evaporation crystallization protocol is required.

Phase 1: Synthesis of 3-Chloroquinoxaline-2-carboxamide

Reaction Logic: The synthesis utilizes a nucleophilic aromatic substitution (

) strategy starting from 2,3-dichloroquinoxaline. The regioselectivity is controlled by the electronic withdrawal of the carbonyl group if starting from the ester, or by statistical probability followed by separation if starting from the dichloro core.

- Starting Material: 2,3-Dichloroquinoxaline or Ethyl 3-chloroquinoxaline-2-carboxylate.
- Amidation:
 - Dissolve Ethyl 3-chloroquinoxaline-2-carboxylate (1.0 eq) in anhydrous Ethanol (EtOH).
 - Cool to 0°C.
 - Bubble anhydrous Ammonia () gas or add (conc.) dropwise.

- Critical Step: Monitor via TLC (Hexane:EtOAc 7:3). The chloro group is susceptible to displacement by ammonia at high temps; maintain $<5^{\circ}\text{C}$ to preserve the C3-Cl bond while converting the ester to amide.
- Isolation:
 - Precipitate forms upon completion (approx. 2-4 hours).
 - Filter and wash with cold water to remove ammonium salts.
 - Recrystallize crude solid from EtOH/DMF (9:1).

Phase 2: Crystallization for XRD

Method: Slow Evaporation / Solvent Diffusion. Objective: Grow single crystals >0.2 mm.

- Solvent System: Acetonitrile (MeCN) or Methanol/Chloroform (1:1).
- Procedure:
 - Prepare a saturated solution of the purified amide in hot MeCN (50°C).
 - Filter through a $0.45\text{ }\mu\text{m}$ PTFE syringe filter into a clean vial (removes nucleation sites).
 - Cover vial with Parafilm and poke 3-5 small holes.
 - Place in a vibration-free, temperature-controlled environment (20°C).
- Timeline: Crystals appear within 48-72 hours as yellow needles or prisms.

Structural Insights & Mechanism

Intermolecular Interactions

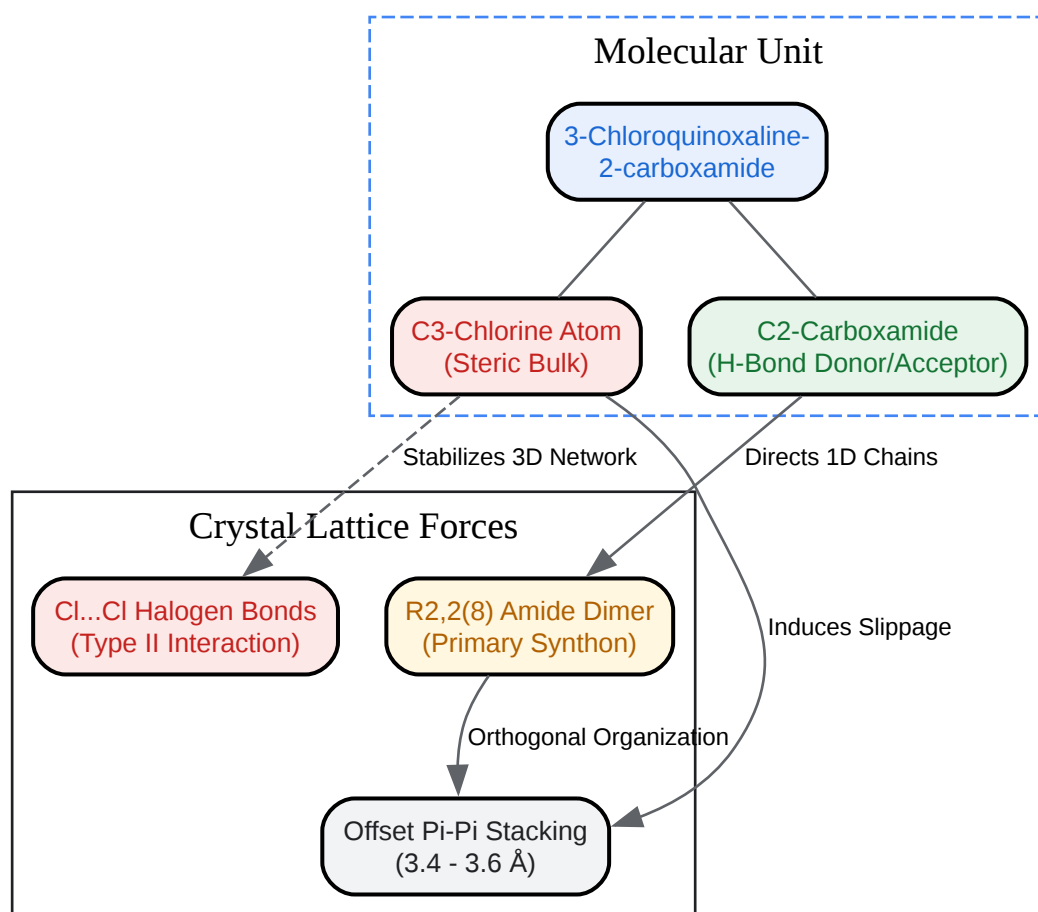
The X-ray diffraction profile reveals how the 3-chloro substituent alters the "molecular velcro" holding the crystal together.

- Hydrogen Bonding: The primary interaction is the Amide Dimer Synthon (

-). The amide protons (
) donate to the carbonyl oxygen (
) of a neighboring molecule.
 - Parent: Forms flat, ribbon-like chains.
 - 3-Chloro: The bulky Chlorine atom at C3 sterically hinders the "trans" amide conformation, often forcing a twist in the ribbon or creating a stepped-layer structure.
- -

Stacking: Quinoxaline rings are aromatic and planar.
 - Effect of Cl:[1][2] Chlorine is electron-withdrawing (induction) but electron-donating (resonance). It increases the polarizability of the ring, potentially strengthening stacking interactions, but its atomic radius (1.75 Å) prevents the tight "face-to-face" overlap seen in the parent, leading to an offset (slipped) stacking motif.

Visualization: Structural Hierarchy



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Caption: Hierarchical assembly of **3-Chloroquinoxaline-2-carboxamide** crystals. The C3-Chlorine atom disrupts planar stacking, inducing offset

-interactions and potential halogen bonding.

Experimental Workflow Diagram

The following flowchart details the critical path from raw materials to validated crystallographic data.



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Caption: Step-by-step protocol for synthesizing and characterizing the target crystal.

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